# An In-depth Technical Guide to 2-Isopropylbenzo[d]oxazol-6-amine

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Isopropylbenzo[d]oxazol-6-amine* |
| *CAS No.:* | *1152584-09-2* |
| *Cat. No.:* | *B3018709* |

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

The benzoxazole scaffold is a cornerstone in medicinal chemistry, renowned for its versatile pharmacological profile. This guide focuses on a specific derivative, **2-Isopropylbenzo[d]oxazol-6-amine**, providing a comprehensive technical overview for researchers engaged in drug discovery and development. While this compound is cataloged for research purposes, detailed experimental data in the public domain remains limited. This document, therefore, synthesizes available information on this specific molecule with established principles and methodologies for the broader benzoxazole class, offering a robust framework for its scientific exploration.

## Chemical Identity and Properties

1.1. Core Identification

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| Identifier | Value | Source |
|---|---|---|
| Chemical Name | 2-Isopropylbenzo[d]oxazol-6-amine | - |
| MDL Number | MFCD10694617 | [1] |
| CAS Number | Not explicitly available in public databases. The MDL number serves as a unique identifier for this compound from its commercial source. | - |
| Molecular Formula | $C_{10}H_{12}N_2O$ | [1] |
| Molecular Weight | 176.22 g/mol | [1] |
| Chemical Structure | | |
| InChI | 1S/C10H12N2O/c1-6(2)10-12-8-4-3-7(11)5-9(8)13-10/h3-6H,11H2,1-2H3 | [1] |
| SMILES | NC1=CC=C(N=C(C(C)C)O2)C2=C1 | [1] |

### 1.2. Physicochemical Properties

Experimentally determined physicochemical data for **2-Isopropylbenzo[d]oxazol-6-amine** are not readily available in the surveyed literature. However, based on its structure and the properties of related benzoxazoles, the following characteristics can be anticipated:

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| Property | Predicted Value/Information | Rationale/General Information for Benzoxazoles |
|---|---|---|
| Appearance | Solid | [1] |
| Melting Point | Not determined | Benzoxazole derivatives have a wide range of melting points, influenced by substitution patterns. |
| Boiling Point | Not determined | Generally high due to the aromatic system and potential for intermolecular interactions. |
| Solubility | Likely soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water is expected. | The benzoxazole core is hydrophobic, while the amino group can contribute to some aqueous solubility, especially at lower pH. |
| pKa | Not determined | The amino group is basic, and the oxazole nitrogen is weakly basic. |

# Synthesis and Purification

While a specific, validated protocol for the synthesis of **2-Isopropylbenzo[d]oxazol-6-amine** is not detailed in the available literature, a plausible and efficient synthetic route can be designed based on established methods for the construction of the 2-substituted-6-aminobenzoxazole scaffold. The most common approach involves the cyclization of a substituted 2-aminophenol. [2]

### 2.1. Proposed Synthetic Pathway

A logical synthetic approach would involve the condensation of 4-amino-2-nitrophenol with isobutyric acid or a derivative thereof, followed by reduction of the nitro group. A more direct route, and the one detailed below, starts from 2,4-diaminophenol.

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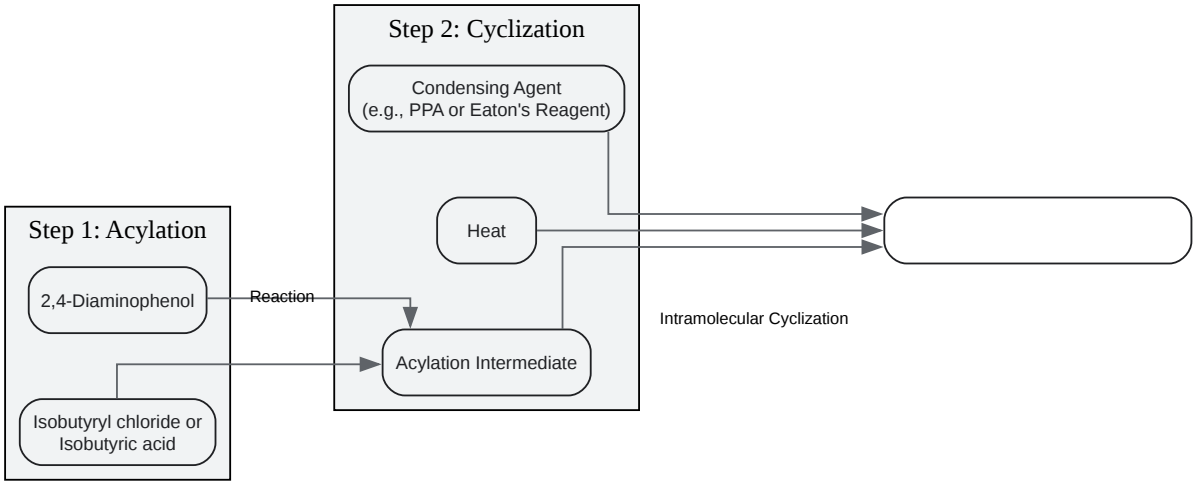


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Caption: Proposed two-step synthesis of **2-Isopropylbenzo[d]oxazol-6-amine**.

2.2. Detailed Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on common methods for benzoxazole synthesis and should be optimized for this specific substrate.

Step 1: N-Acylation of 2,4-Diaminophenol

- To a stirred solution of 2,4-diaminophenol dihydrochloride (1 equivalent) in a suitable solvent (e.g., pyridine or dichloromethane with a non-nucleophilic base like triethylamine), cool the mixture to 0 °C in an ice bath.
- Slowly add isobutyryl chloride (1.05 equivalents) dropwise, ensuring the temperature remains below 5 °C. The regioselectivity of acylation can be an issue; acylation is generally favored at the more nucleophilic amino group.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring the progress by Thin Layer Chromatography (TLC).

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- Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude acylated intermediate.

Causality: The use of a base is crucial to neutralize the HCl generated during the reaction. Pyridine can act as both a solvent and a base. The controlled temperature helps to manage the exothermic reaction and minimize side products.

Step 2: Cyclocondensation to form the Benzoxazole Ring

- Combine the crude acylated intermediate from Step 1 with a dehydrating/condensing agent such as polyphosphoric acid (PPA) or Eaton's reagent ($P_2O_5$ in $MeSO_3H$).
- Heat the mixture to 120-150 °C for 2-4 hours. The reaction should be monitored by TLC or LC-MS.
- After completion, cool the reaction mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
- Neutralize the acidic solution with a base (e.g., concentrated ammonium hydroxide or sodium hydroxide solution) to precipitate the crude product.
- Filter the precipitate, wash thoroughly with water, and dry under vacuum.

Causality: Strong acids and high temperatures facilitate the intramolecular cyclization and dehydration required to form the stable benzoxazole ring system.

2.3. Purification

The crude **2-Isopropylbenzo[d]oxazol-6-amine** can be purified by the following methods:

- Column Chromatography: Using a silica gel stationary phase with a gradient elution of ethyl acetate in hexanes is a standard method for purifying benzoxazole derivatives.

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- Recrystallization: If a suitable solvent system can be identified, recrystallization can provide a highly pure product.

## Analytical Characterization

The identity and purity of synthesized **2-Isopropylbenzo[d]oxazol-6-amine** should be confirmed using a combination of spectroscopic techniques.

| Technique | Expected Observations for 2-Isopropylbenzo[d]oxazol-6-amine |
|---|---|
| $^{1}$H NMR | - Aromatic protons on the benzoxazole ring (typically in the δ 6.5-7.5 ppm range). - A septet for the methine proton of the isopropyl group. - A doublet for the six methyl protons of the isopropyl group. - A broad singlet for the amino (-$NH_2$) protons, which may be exchangeable with $D_2O$. |
| $^{13}$C NMR | - Aromatic carbons of the benzoxazole core. - The C2 carbon of the oxazole ring at a characteristic downfield shift. - Carbons of the isopropyl group. |
| FT-IR | - N-H stretching vibrations for the primary amine (around 3300-3500 $cm^{-1}$). - C=N stretching of the oxazole ring (around 1600-1650 $cm^{-1}$). - C-O-C stretching (around 1200-1280 $cm^{-1}$). - Aromatic C-H and C=C stretching vibrations. |
| Mass Spectrometry (MS) | - A molecular ion peak $[M]^+$ or protonated molecular ion peak $[M+H]^+$ corresponding to the molecular weight of 176.22. - Characteristic fragmentation patterns, such as the loss of a methyl group or the entire isopropyl group. |

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# Biological Activity and Potential Applications in Drug Discovery

While there is a lack of specific biological data for **2-Isopropylbenzo[d]oxazol-6-amine**, the broader benzoxazole class of compounds is known to exhibit a wide range of pharmacological activities, making this derivative a molecule of interest for screening and development.[3]

4.1. Known Activities of Related Compounds

- Antimicrobial Activity: Benzoxazole derivatives have shown promise as antibacterial and antifungal agents.[3] A study on related benzothiazole and benzoxazole derivatives with an isopropyl group showed activity against Mycobacterium tuberculosis.[4] This suggests that **2-Isopropylbenzo[d]oxazol-6-amine** could be a candidate for antimicrobial screening.
- Anticancer Activity: Many benzoxazole derivatives have been investigated for their anticancer properties, often acting through the inhibition of kinases or topoisomerases.[3]
- Anti-inflammatory Activity: The benzoxazole core is present in some non-steroidal anti-inflammatory drugs (NSAIDs).[3]

4.2. Hypothetical Signaling Pathway Involvement

Given the prevalence of benzoxazoles as kinase inhibitors, a hypothetical target pathway could be a cellular signaling cascade that is often dysregulated in cancer, such as the MAP kinase pathway.

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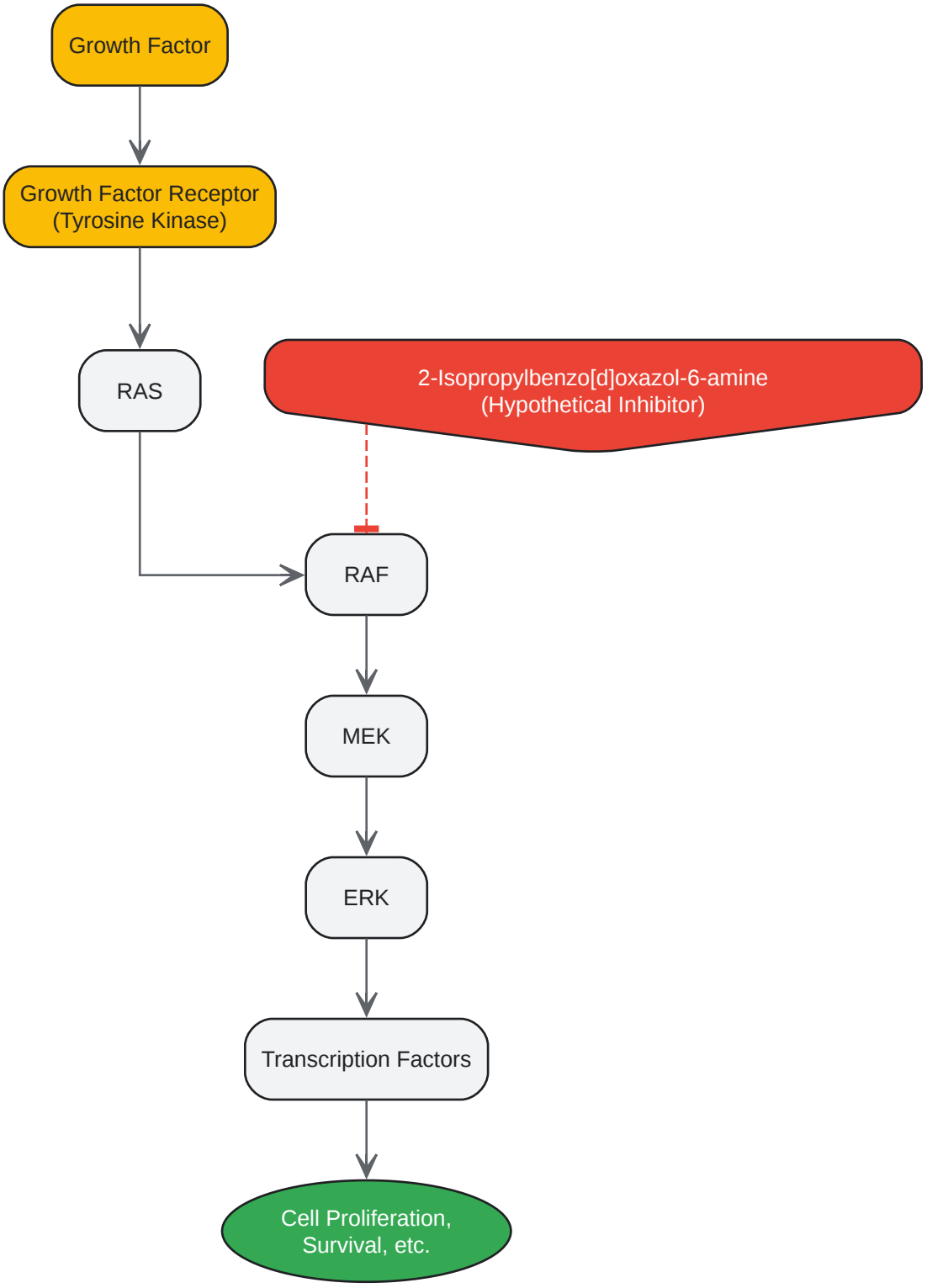


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Caption: Hypothetical inhibition of the MAPK signaling pathway by **2-Isopropylbenzo[d]oxazol-6-amine**.

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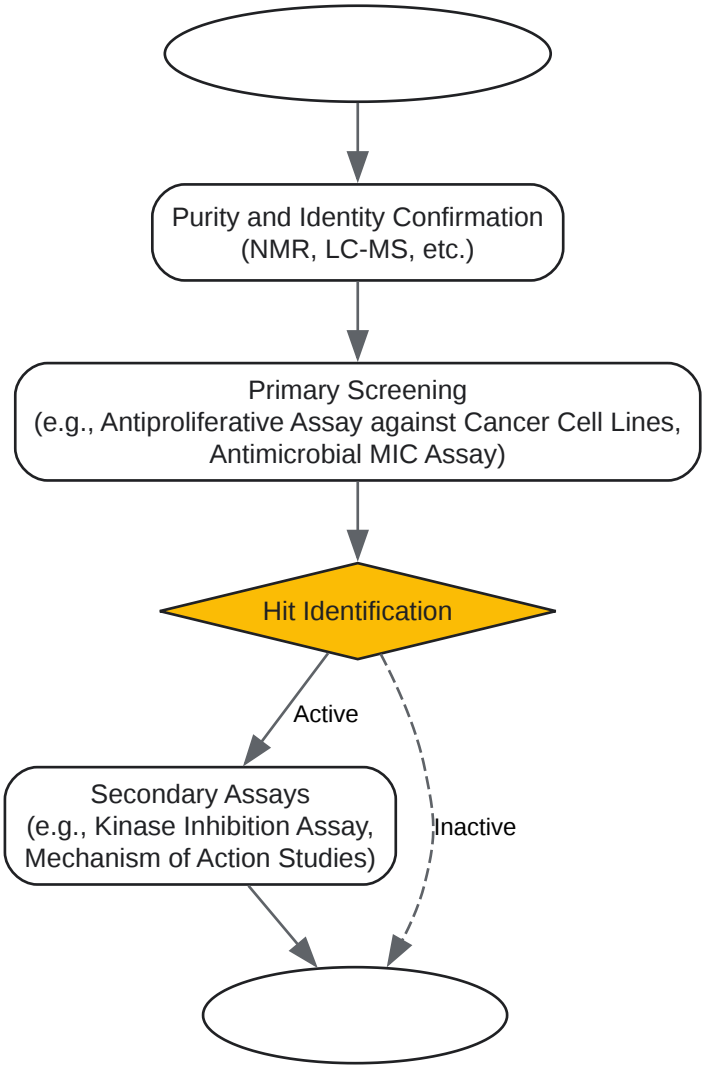
4.3. Recommended Experimental Workflow for Biological Screening

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Caption: A generalized workflow for the biological evaluation of **2-Isopropylbenzo[d]oxazol-6-amine**.

# Safety and Handling

5.1. Hazard Identification

Based on available supplier information, **2-Isopropylbenzo[d]oxazol-6-amine** is classified with the following hazards:

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- GHS Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning[1]
- Hazard Statement: H302: Harmful if swallowed[1]
- Precautionary Statements: P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1]

5.2. Recommended Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place.

# Conclusion

**2-Isopropylbenzo[d]oxazol-6-amine** is a benzoxazole derivative with potential for exploration in drug discovery, particularly in the areas of antimicrobial and anticancer research. While specific experimental data for this compound is sparse, this guide provides a comprehensive framework based on its chemical structure and the well-documented chemistry and biology of the benzoxazole class. The proposed synthetic route, analytical characterization methods, and biological screening workflow offer a clear path for researchers to undertake a thorough investigation of this promising molecule. As with any early-stage research compound, all handling and experimental work should be conducted with appropriate safety precautions.

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